

# Proper Disposal of Chemical Barrels: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Barrelin*

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Ensuring safety and compliance in the disposal of chemical barrels is a critical component of laboratory management. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals on the proper disposal procedures for chemical barrels, with a focus on adherence to environmental regulations and the promotion of a safe working environment.

The Resource Conservation and Recovery Act (RCRA) governs the management of hazardous waste, including the determination of when a container is considered "empty" and no longer subject to the most stringent regulations. Understanding these regulations is key to compliant and safe disposal practices.

## Determining "RCRA Empty" Status

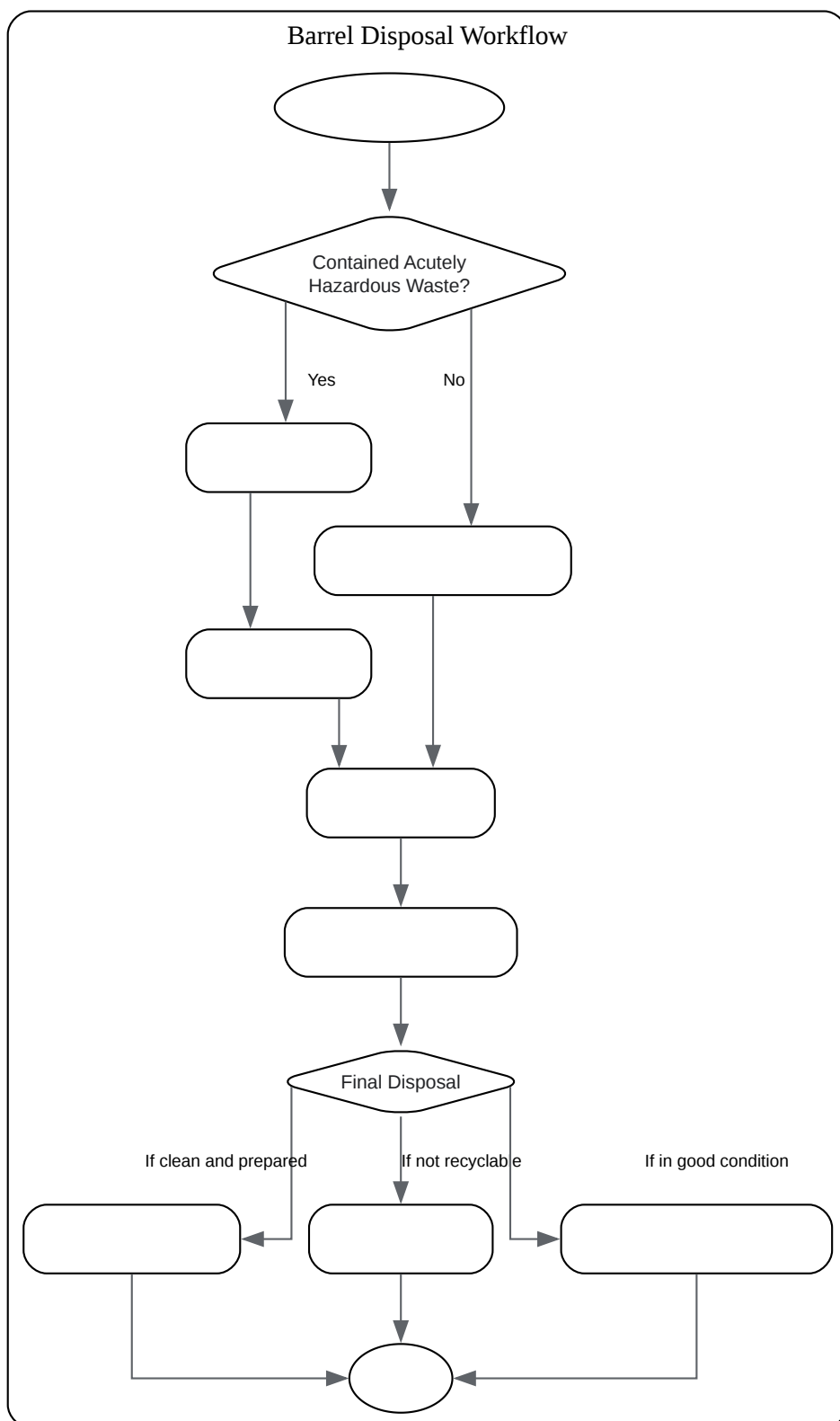
A chemical barrel is not considered hazardous waste if it is "RCRA empty." The criteria for a barrel to be deemed RCRA empty depend on the nature of the chemical it previously held.

Table 1: RCRA Criteria for Empty Containers

Waste Type	Criteria for "RCRA Empty"
Non-Acutely Hazardous Waste	All possible waste has been removed by pouring, pumping, or suction, and no more than one inch (2.5 cm) of residue remains on the bottom of the container.[1][2][3][4] For containers 119 gallons or less, no more than 3% by weight of the total capacity of the container can remain.[2] For containers greater than 119 gallons, this is reduced to 0.3% by weight.[5]
Acutely Hazardous Waste	The container must be triple-rinsed with a solvent capable of removing the chemical residue.[1][2] Alternatively, it can be cleaned by another method proven to be equally effective. [1] The rinsate generated from this process must be collected and managed as hazardous waste.[1]
Compressed Gas	The pressure in the container must approach atmospheric pressure.[2][6]

## Disposal Procedures for Empty Barrels

Once a barrel is confirmed to be "RCRA empty," the following steps should be taken for its proper disposal. This workflow ensures that all safety and regulatory precautions are met.



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A workflow for the proper disposal of empty chemical barrels.

## Experimental Protocol: Triple Rinsing a 55-Gallon Barrel

The triple rinse procedure is a critical step for barrels that have contained acutely hazardous waste. This method is designed to remove residues to a level that renders the container "RCRA empty."

Table 2: Triple Rinsing Protocol for a 55-Gallon Barrel

Step	Action	Quantitative Data
1	Empty the barrel to the lowest possible level.	-
2	Fill the barrel with a suitable solvent (e.g., water) to 25% of its capacity. <a href="#">[7]</a>	13.75 gallons (52 liters)
3	Securely replace and tighten the bungs.	-
4	Tip the barrel on its side and roll it back and forth for at least one complete revolution for 30 seconds. <a href="#">[7]</a> <a href="#">[8]</a>	-
5	Stand the barrel on one end and tip it back and forth several times to rinse the corners. <a href="#">[7]</a>	-
6	Turn the barrel over to the other end and repeat the previous step. <a href="#">[7]</a>	-
7	Carefully empty the rinsate into a designated hazardous waste container. <a href="#">[7]</a>	-
8	Repeat steps 2 through 7 two more times for a total of three rinses. <a href="#">[7]</a>	Total solvent used: 41.25 gallons (156 liters)
9	Puncture the base of the drum to prevent reuse. <a href="#">[7]</a>	-
10	Store the empty, rinsed barrel under cover to protect from rain. <a href="#">[7]</a>	-

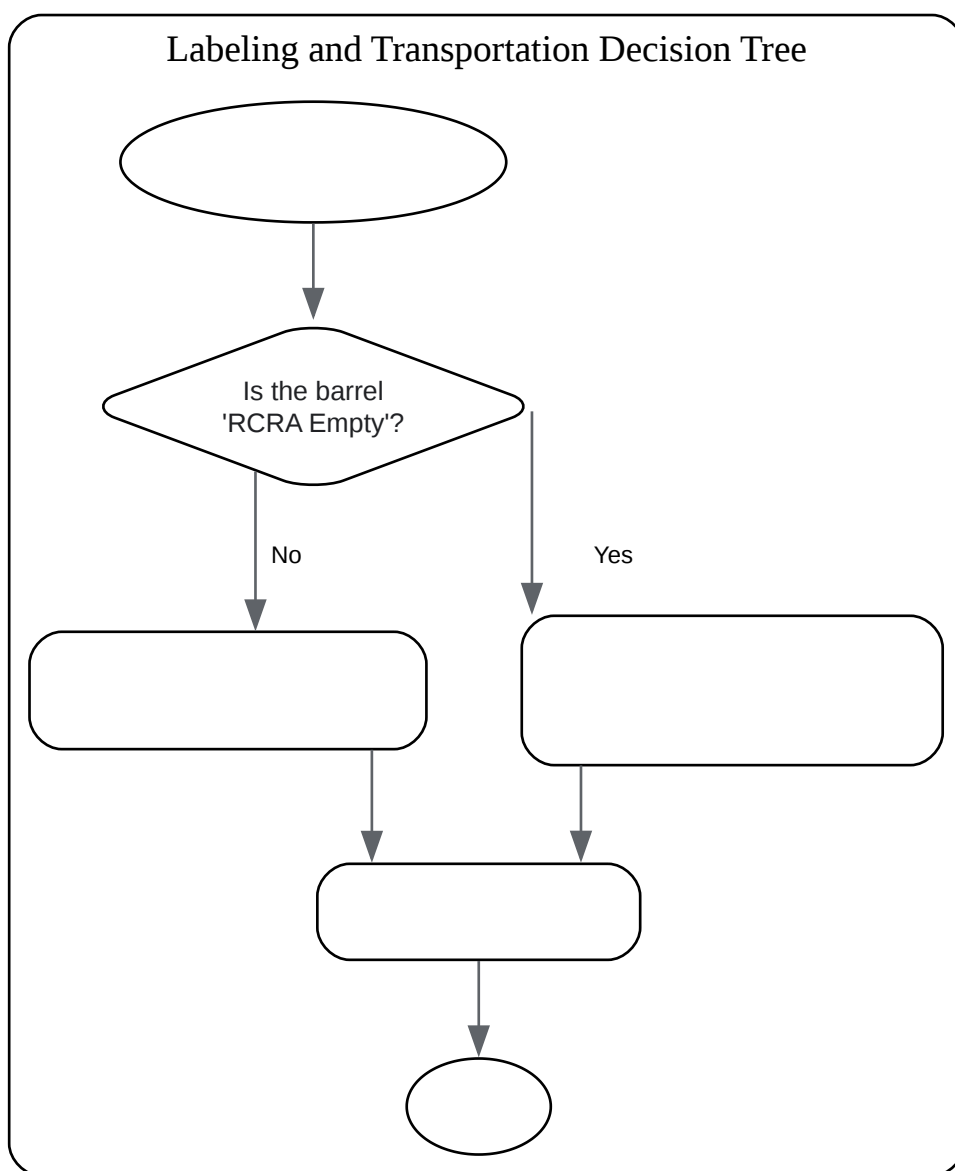
## Labeling and Transportation

Proper labeling is crucial for the safe transportation of empty barrels, even those deemed "RCRA empty." The Department of Transportation (DOT) has specific requirements for labeling containers that have held hazardous materials.

### DOT Labeling Requirements for Empty Barrels:

- The container must be clearly labeled as "HAZARDOUS WASTE—Federal Law Prohibits Improper Disposal."[\[1\]](#)[\[2\]](#)
- The label must also include the phrase: "If found, contact the nearest police or public safety authority, or the U.S. Environmental Protection Agency."[\[1\]](#)[\[2\]](#)
- The generator's company name must be clearly visible on the container.[\[1\]](#)[\[2\]](#)
- All labels must be durable, easily visible, and in English.[\[1\]](#)[\[2\]](#)

The following decision tree can help in determining the appropriate labeling and transportation requirements.



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Decision tree for labeling and transporting empty barrels.

## Final Disposal Options

Once a barrel is properly emptied, rinsed (if required), and labeled, there are several disposal options:

- Recycling: Steel drums can be recycled as scrap metal.<sup>[3][4]</sup> To prepare a drum for scrap metal recycling, both the top and bottom should be removed by a mechanical opener (not a torch, due to explosion risk) and the drum should be flattened.<sup>[3][4]</sup>

- Reconditioning: Some companies specialize in reconditioning used drums for reuse.
- Landfill Disposal: If recycling or reconditioning is not an option, the empty barrel may be disposed of in a permitted solid waste landfill.[9]
- Reuse: If the barrel is in good condition, it can be reused for the accumulation of compatible hazardous waste.[10] The original label must be completely removed or defaced, and a new hazardous waste label must be affixed.

For large quantities of barrels or in cases of uncertainty, it is highly recommended to contract a licensed hazardous waste disposal company. These companies have the expertise and permits to handle the transportation and disposal of chemical barrels in a safe, compliant, and environmentally responsible manner.[11][12][13]

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